Introduction: The Strategic Importance of the 1,2-Oxazole Scaffold

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Compound of Interest

Compound Name:	*Methyl 5-iodo-1,2-oxazole-3-carboxylate*
CAS No.:	*2137943-92-9*
Cat. No.:	*B2901100*

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The 1,2-oxazole ring system is a privileged scaffold in medicinal chemistry and drug discovery. Its unique electronic properties, metabolic stability, and ability to act as a bioisostere for other functional groups, such as esters and amides, have led to its incorporation into a wide range of biologically active compounds.[1][2][3] Molecules containing the 1,2-oxazole core exhibit diverse pharmacological activities, including anti-inflammatory, antimicrobial, anticancer, and neuroprotective effects.[4] Consequently, the development of robust and versatile synthetic methods to functionalize the 1,2-oxazole ring is of paramount importance for generating novel chemical entities and advancing drug development programs.

Among the various positions on the oxazole ring, the C5 position is a common site for substitution. The Negishi cross-coupling reaction has emerged as a particularly powerful and reliable method for forging new carbon-carbon bonds at this position, especially when starting from 5-iodo-1,2-oxazole derivatives.[5][6] This guide provides a detailed overview of the Negishi coupling in this context, explaining the underlying principles and offering a practical, field-tested protocol for researchers and scientists.

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The Negishi Coupling: A Mechanistic Overview

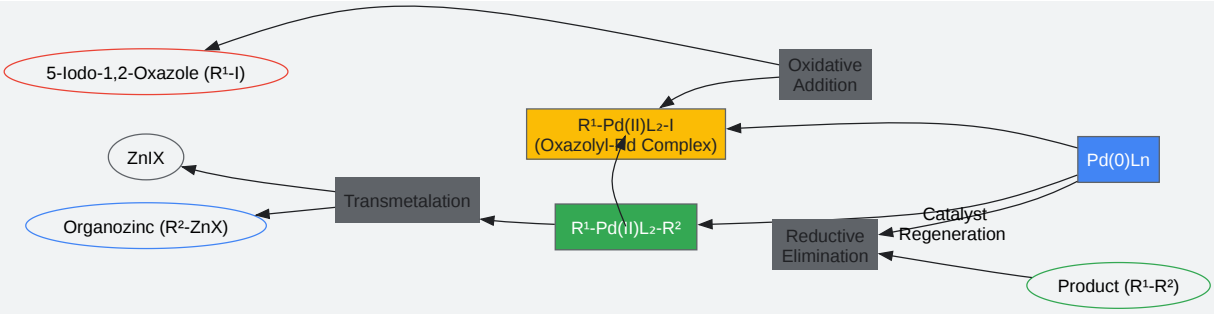
The Negishi coupling is a palladium- or nickel-catalyzed reaction that joins an organozinc compound with an organohalide or triflate.[5] Its broad functional group tolerance, mild reaction conditions, and high yields have made it a cornerstone of modern organic synthesis.[7] The reaction proceeds through a catalytic cycle involving a palladium(0) species.

The generally accepted mechanism consists of three primary steps:

- Oxidative Addition: The active Pd(0) catalyst inserts into the carbon-iodine bond of the 5-iodo-1,2-oxazole. This is typically the rate-determining step and forms a Pd(II) intermediate.[8] The high reactivity of the C-I bond makes 5-iodo derivatives excellent substrates for this step.[5]

- Transmetalation: The organic group from the organozinc reagent is transferred to the palladium center, displacing the halide and forming a diorganopalladium(II) complex.[7]

- Reductive Elimination: The two organic groups on the palladium center couple and are expelled, forming the desired C-C bond and regenerating the active Pd(0) catalyst, which re-enters the catalytic cycle.[9]



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Caption: Catalytic cycle of the Negishi cross-coupling reaction.

Experimental Design and Core Components

A successful Negishi coupling requires careful consideration of three main components: the electrophile, the organometallic nucleophile, and the catalyst system.

The Electrophile: 5-Iodo-1,2-Oxazole Derivatives

The 5-iodo-1,2-oxazole is the electrophilic partner. The carbon-iodine bond is the most reactive among halogens for oxidative addition (I > Br > Cl), ensuring efficient entry into the catalytic cycle.[5] These substrates can be synthesized through various methods, often involving the cyclization of appropriate precursors followed by iodination.

The Nucleophile: Organozinc Reagents

Organozinc halides (R-ZnX) are the workhorses of the Negishi coupling. Their moderate reactivity strikes an excellent balance, making them nucleophilic enough to transmetalate to the palladium center but tolerant of a wide array of functional groups like esters, nitriles, amides, and ketones.[10] This is a significant advantage over more reactive organometallics like Grignard or organolithium reagents.[7]

Preparation of Organozinc Reagents:

- From Organolithiums or Grignards: The most common method involves transmetalation of a pre-formed organolithium or Grignard reagent with a zinc halide (e.g., $ZnCl_2$, $ZnBr_2$).[9]
- Direct Insertion: Highly reactive "Rieke Zinc" can be used for the direct oxidative insertion of zinc metal into organic halides, a method that is compatible with many sensitive functional groups.[10]

The Catalyst System: Palladium and Ligands

The choice of catalyst and ligand is critical for achieving high efficiency and yield.

- Palladium Source (Precatalyst): Common sources of Pd(0) include $Pd(PPh_3)_4$ and $Pd_2(dba)_3$. Modern, air-stable precatalysts, such as PEPPSI™-type catalysts or those based on N-heterocyclic carbene (NHC) ligands, offer greater reliability and activity.[11][12]

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- Ligands: Phosphine ligands are essential. They stabilize the palladium center, modulate its reactivity, and promote the reductive elimination step. The choice of ligand depends on the specific substrates.
  - Triphenylphosphine (PPh_3): A standard, versatile ligand.
  - Bulky Alkylphosphines (e.g., $PCyp_3$, $P(t\text{-}Bu)_3$): Highly effective for coupling unactivated or sterically hindered substrates.[13]
  - Buchwald-type Biarylphosphines (e.g., SPhos, XPhos): A class of highly active ligands that often provide excellent results with challenging substrates, including heteroaryl chlorides.[14]

Detailed Protocol: Negishi Coupling of 3-Phenyl-5-iodo-1,2-oxazole with Phenylzinc Chloride

This protocol provides a representative example of a Negishi coupling to synthesize 3,5-diphenyl-1,2-oxazole.

Materials and Equipment:

- 3-Phenyl-5-iodo-1,2-oxazole
- Bromobenzene
- n-Butyllithium (n-BuLi) in hexanes (e.g., 2.5 M)
- Anhydrous Zinc Chloride ($ZnCl_2$)
- Tris(dibenzylideneacetone)dipalladium(0) ($Pd_2(dba)_3$)
- Tricyclohexylphosphine ($PCyp_3$)
- Anhydrous Tetrahydrofuran (THF)
- Saturated aqueous Ammonium Chloride (NH_4Cl)
- Ethyl acetate

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- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate ($MgSO_4$)
- Schlenk flasks, syringes, magnetic stir bars, and a nitrogen/argon manifold (Schlenk line) or glovebox.

Safety Precautions:

- Organolithium reagents are pyrophoric and corrosive. Handle with extreme care under an inert atmosphere.
- Work in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including safety glasses, lab coat, and gloves.
- All glassware must be oven- or flame-dried to remove moisture.

Step-by-Step Procedure:

Part A: Preparation of Phenylzinc Chloride (in situ)

- To a flame-dried 50 mL Schlenk flask under an argon atmosphere, add anhydrous $ZnCl_2$ (150 mg, 1.1 mmol, 1.1 eq.).
- Add 5 mL of anhydrous THF and stir to dissolve.
- In a separate flame-dried 50 mL Schlenk flask under argon, add bromobenzene (0.105 mL, 1.0 mmol, 1.0 eq.) and 10 mL of anhydrous THF.
- Cool the bromobenzene solution to -78 °C (dry ice/acetone bath).
- Slowly add n-BuLi (0.44 mL of 2.5 M solution, 1.1 mmol, 1.1 eq.) dropwise via syringe. Stir at -78 °C for 30 minutes. The formation of phenyllithium is often indicated by a color change.
- Using a cannula, slowly transfer the freshly prepared phenyllithium solution to the flask containing the $ZnCl_2$ solution at 0 °C (ice bath).

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- Allow the mixture to warm to room temperature and stir for 1 hour. This forms the phenylzinc chloride reagent.

Part B: The Negishi Coupling Reaction

- In a separate flame-dried 100 mL Schlenk flask under argon, add 3-phenyl-5-iodo-1,2-oxazole (285 mg, 1.0 mmol, 1.0 eq.), $Pd_2(dba)_3$ (18.3 mg, 0.02 mmol, 2 mol%), and $PCyp_3$ (22.4 mg, 0.08 mmol, 8 mol%).
- Add 10 mL of anhydrous THF.
- Using a cannula, transfer the previously prepared phenylzinc chloride solution to the reaction flask containing the oxazole and catalyst system.
- Heat the reaction mixture to 60-65 °C and stir for 4-12 hours.

Part C: Reaction Monitoring and Work-up

- Monitor the reaction progress by TLC or LC-MS until the starting 5-iodo-1,2-oxazole is consumed.
- Cool the reaction mixture to room temperature and carefully quench by adding 20 mL of saturated aqueous NH_4Cl.
- Transfer the mixture to a separatory funnel and extract with ethyl acetate (3 x 30 mL).
- Combine the organic layers, wash with brine (1 x 30 mL), dry over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure.

Part D: Purification

- Purify the crude product by flash column chromatography on silica gel (e.g., using a hexane/ethyl acetate gradient) to afford the pure 3,5-diphenyl-1,2-oxazole.

Reaction Scope and Optimization

The Negishi coupling of 5-iodo-1,2-oxazoles is highly versatile. The following table summarizes representative couplings with various organozinc reagents, demonstrating the broad

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applicability of the method.

5-Iodo-1,2-oxazole (R^1)	Organozinc Reagent (R^2)	Catalyst System	Solvent	Temp (°C)	Yield (%)
3-Phenyl-	Phenylzinc chloride	$Pd_2(dba)_3$ / $PCyp_3$	THF	65	~85-95
3-Methyl-	2-Thienylzinc bromide	$Pd(PPh_3)_4$	THF	60	~80-90
3-Phenyl-	Vinylzinc bromide	$Pd_2(dba)_3$ / SPhos	DME	80	~75-85
3-(4-Methoxyphenyl)-	Ethylzinc iodide	$Pd(P(t\text{-}Bu)_3)_2$	THF/NMP	80	~70-80
3-tert-Butyl-	(4-Cyanophenyl) zinc chloride	PEPPSI-IPr	Dioxane	100	~88-96

Yields are typical and may vary based on specific reaction scale and purity of reagents.

Troubleshooting Common Issues

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Issue	Potential Cause(s)	Suggested Solution(s)
Reaction Stalls / Low Conversion	1. Catalyst deactivation.[15]2. Poor quality organozinc reagent (due to moisture or incomplete formation).3. Presence of coordinating groups (e.g., unprotected amines, thiols) on substrates.[15]	1. Use a more robust precatalyst (e.g., PEPPSI) or a higher catalyst loading.2. Ensure strictly anhydrous conditions. Confirm organozinc formation via titration or a test quench.3. Protect coordinating functional groups prior to the coupling reaction.
Formation of Homocoupled Byproduct (R^2-R^2)	Excess organozinc reagent or presence of oxygen.	Use a stoichiometry closer to 1:1 for the organozinc reagent. Ensure the reaction is rigorously degassed and maintained under a positive pressure of inert gas.
Formation of Protodeiodinated Starting Material	Presence of protic impurities (water, alcohols) that quench the organopalladium intermediate after oxidative addition.	Use rigorously dried solvents and reagents. Ensure the organozinc reagent is free of residual protic starting materials.
Black Precipitate (Palladium Black)	Catalyst decomposition, often due to high temperatures or inappropriate ligand choice.	Lower the reaction temperature. Screen different ligands that provide better stability to the Pd(0) species.

Conclusion

The Negishi coupling provides a highly effective and functional-group-tolerant platform for the C5-functionalization of 5-iodo-1,2-oxazole derivatives. By carefully selecting the catalyst system and ensuring anhydrous, oxygen-free conditions, researchers can reliably synthesize a diverse array of substituted 1,2-oxazoles. This robust methodology is invaluable for generating compound libraries for drug discovery and for the efficient synthesis of complex molecular targets.

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References

- Negishi, E. The Negishi Coupling. Wikipedia. [Link]
- Vedejs, E., & Luchetta, L. M. Cross-Coupling Reaction of Oxazoles. ResearchGate. [Link]
- Limberakis, C. (2016). Negishi Coupling. In Synthetic Methods in Drug Discovery: Volume 1 (pp. 70-103). Royal Society of Chemistry. [Link]
- Ignited Minds Journals. (2013). Regioselective Palladium Catalyzed Cross-Coupling of Oxazoles. Ignited Minds Journals. [Link]
- Zhou, J., & Fu, G. C. (2003). Palladium-Catalyzed Negishi Cross-Coupling Reactions of Unactivated Alkyl Iodides, Bromides, Chlorides, and Tosylates. Journal of the American Chemical Society, 125(41), 12527–12530. [Link]
- Zhang, Y., et al. (2020). Recent Advances in the Synthesis of Oxazole-Based Molecules via van Leusen Oxazole Synthesis. Molecules, 25(7), 1594. [Link]
- Dounay, A. B., & Vedejs, E. Synthesis and Reactions of Oxazoles. ResearchGate. [Link]
- Ganiek, M. A. (2023). Kinetics and Intermediates of Palladium-catalyzed Negishi Cross-Coupling Reactions. Elektronische Hochschulschriften der LMU München. [Link]
- So, C. M., & Martin, R. (2011). Nickel-Catalyzed Negishi Cross-Coupling Reactions of Secondary Alkylzinc Halides and Aryl Iodides. Angewandte Chemie International Edition, 50(8), 1771-1774. [Link]
- Reddit. (2023). Reasons for stalling of a Negishi coupling? r/Chempros. [Link]
- The Royal Swedish Academy of Sciences. (2010). PALLADIUM-CATALYZED CROSS COUPLINGS IN ORGANIC SYNTHESIS. Nobel Prize. [Link]
- Lemaire, S. (2016). Metalation and functionalization of 5-membered heterocycles and the tropolone scaffold using TMP-bases and cobalt-catalyzed Negishi cross-coupling. Elektronische Hochschulschriften der LMU München. [Link]

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- Milne, J. E., & Buchwald, S. L. (2004). An Extremely Active Catalyst for the Negishi Cross-Coupling Reaction. Journal of the American Chemical Society, 126(40), 13028–13032. [Link]
- Indian Journal of Pharmaceutical Sciences. (2023). Recent Development and Green Approaches for Synthesis of Oxazole Derivatives: A Review. Indian Journal of Pharmaceutical Sciences. [Link]
- ResearchGate. (n.d.). Examples of amino-functionalized 1,2-oxazole derivatives I-VIII. ResearchGate. [Link]
- Knochel, P. (n.d.). New Methods for the Synthesis of Organozinc and Organocopper Reagents. [Link]
- Organ, M. G., et al. (2011). Negishi cross-coupling of secondary alkylzinc halides with aryl/heteroaryl halides using Pd–PEPPSI–IPent. Chemical Communications, 47(19), 5521-5523. [Link]
- Organic Chemistry Portal. Negishi Coupling. Organic Chemistry Portal. [Link]
- Schwärzer, K. (2021). Highly Regioselective Addition of Organozinc Reagents to [1.1.1]Propellane and Selective Metalation of Nitrogen Containing Heterocycles. Elektronische Hochschulschriften der LMU München. [Link]
- Jagtap, R. S. (n.d.). PREPARATION OF SOME ORGANOZINC COMPOUNDS AND THEIR ENANTIOSELECTIVE ADDITION TO ALDEHYDES. University of Pune. [Link]
- G, S., et al. (2025). Advances in isoxazole chemistry and their role in drug discovery. RSC Advances, 15(12), 8083–8104. [Link]
- G, S., et al. (2025). Advances in isoxazole chemistry and their role in drug discovery. ResearchGate. [Link]
- Sławiński, J., et al. (2020). Novel 1,2,4-Oxadiazole Derivatives in Drug Discovery. Molecules, 25(11), 2573. [Link]
- Jensen, J., et al. (2001). Preparation of 2- and 5-Aryl Substituted Thiazoles via Palladium-Catalyzed Negishi Cross-Coupling. ResearchGate. [Link]

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- G, S., et al. (2025). Advances in isoxazole chemistry and their role in drug discovery. RSC Publishing. [Link]

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Sources

- 1. researchgate.net [researchgate.net]
- 2. Advances in isoxazole chemistry and their role in drug discovery - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Advances in isoxazole chemistry and their role in drug discovery - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 5. Negishi coupling - Wikipedia [en.wikipedia.org]
- 6. Negishi Coupling [organic-chemistry.org]
- 7. nobelprize.org [nobelprize.org]
- 8. edoc.ub.uni-muenchen.de [edoc.ub.uni-muenchen.de]
- 9. books.rsc.org [books.rsc.org]
- 10. Réactifs organozinciques [sigmaaldrich.com]
- 11. Highly Active Palladium Catalyst Applicable to Various Coupling Reactions | Tokyo Chemical Industry Co., Ltd.(JP) [tcichemicals.com]
- 12. Negishi cross-coupling of secondary alkylzinc halides with aryl/heteroaryl halides using Pd–PEPPSI–IPent - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 13. Palladium-Catalyzed Negishi Cross-Coupling Reactions of Unactivated Alkyl Iodides, Bromides, Chlorides, and Tosylates [organic-chemistry.org]
- 14. pubs.acs.org [pubs.acs.org]
- 15. reddit.com [reddit.com]
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